

3-Hydrazinyl-2-nitropyridine chemical structure and IUPAC name

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Compound of Interest

Compound Name: **3-Hydrazinyl-2-nitropyridine**

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An In-depth Technical Guide to 3-Hydrazinyl-2-nitropyridine

This technical guide provides a comprehensive overview of the chemical structure, IUPAC nomenclature, and physico-chemical properties of **3-Hydrazinyl-2-nitropyridine**. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Structure and IUPAC Name

IUPAC Name: (2-nitro-3-pyridinyl)hydrazine[1]

Molecular Formula: C₅H₆N₄O₂[1]

CAS Number: 57115-43-2[2]

Chemical Structure:



Image source: PubChem CID 12249290

Physico-Chemical Properties

The following table summarizes the key quantitative data for **3-Hydrazinyl-2-nitropyridine**.

| Property | Value | Source |
|-------------------|--|---------------------|
| Molecular Weight | 154.13 g/mol | [2] |
| Monoisotopic Mass | 154.04907 Da | [1] |
| XlogP (predicted) | 0.8 | [1] |
| SMILES | C1=CC(=C(N=C1)--INVALID-LINK--[O-])NN | [1] |
| InChI | InChI=1S/C5H6N4O2/c6-8-4-2-1-3-7-5(4)9(10)11/h1-3,8H,6H2 | [1] |
| InChIKey | YNLZQSXUZWRKPF-UHFFFAOYSA-N | [1] |

Predicted Collision Cross Section:[\[1\]](#)

| Adduct | m/z | Predicted CCS (Å ²) |
|--------------------------------------|-----------|---------------------------------|
| [M+H] ⁺ | 155.05635 | 124.1 |
| [M+Na] ⁺ | 177.03829 | 131.2 |
| [M-H] ⁻ | 153.04179 | 126.5 |
| [M+NH ₄] ⁺ | 172.08289 | 142.1 |
| [M+K] ⁺ | 193.01223 | 125.8 |
| [M+H-H ₂ O] ⁺ | 137.04633 | 121.9 |
| [M+HCOO] ⁻ | 199.04727 | 151.3 |
| [M+CH ₃ COO] ⁻ | 213.06292 | 173.0 |
| [M+Na-2H] ⁻ | 175.02374 | 134.7 |
| [M] ⁺ | 154.04852 | 119.8 |
| [M] ⁻ | 154.04962 | 119.8 |

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **3-Hydrazinyl-2-nitropyridine** was not found in the reviewed literature, a common synthetic route for analogous hydrazinylpyridines involves the nucleophilic substitution of a halogenated pyridine precursor with hydrazine hydrate. For instance, the synthesis of the isomeric 2-hydrazinyl-3-nitropyridine is achieved by reacting 2-chloro-3-nitropyridine with hydrazine hydrate in acetonitrile.^[3] A similar approach is employed for the synthesis of 3-chloro-2-hydrazinopyridine, where 2,3-dichloropyridine is reacted with hydrazine hydrate.^{[4][5]}

Based on these established methods, a proposed experimental protocol for the synthesis of **3-Hydrazinyl-2-nitropyridine** is outlined below.

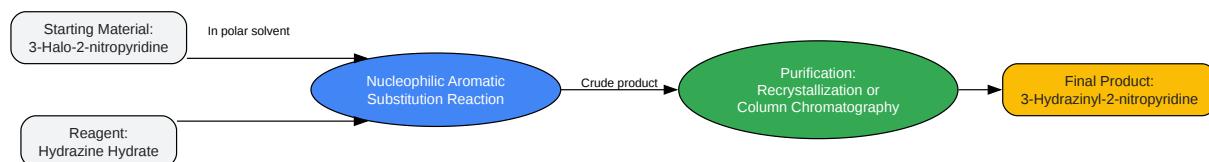
Proposed Synthesis of **3-Hydrazinyl-2-nitropyridine**:

A solution of 3-halo-2-nitropyridine (e.g., 3-chloro-2-nitropyridine or 3-bromo-2-nitropyridine) in a suitable polar solvent, such as acetonitrile or ethanol, is treated with an excess of hydrazine

hydrate. The reaction mixture is typically stirred at a controlled temperature, ranging from room temperature to reflux, until the starting material is consumed, as monitored by an appropriate technique like Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS). Upon completion, the reaction mixture is concentrated under reduced pressure. The resulting crude product can then be purified by recrystallization or column chromatography to yield **3-Hydrazinyl-2-nitropyridine**.

Logical Workflow for Proposed Synthesis

The following diagram illustrates the logical workflow for the proposed synthesis of **3-Hydrazinyl-2-nitropyridine**.



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Caption: Proposed synthesis workflow for **3-Hydrazinyl-2-nitropyridine**.

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